

The Discovery and Identification of Tricosene Isomers as Insect Pheromones: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (7Z)-7-TRICOSENE

Cat. No.: B013431

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the seminal research leading to the discovery and identification of tricosene isomers as critical components of insect sex pheromones. Focusing on the foundational discovery of (Z)-9-tricosene ("muscalure") in the housefly, *Musca domestica*, and the subsequent identification of **(7Z)-7-tricosene** in lepidopteran species, this document details the experimental methodologies, presents key quantitative data, and visualizes the scientific workflows. This in-depth analysis is intended to serve as a valuable resource for researchers in chemical ecology, pest management, and drug development, offering insights into the pioneering techniques of pheromone chemistry and its applications.

Introduction

Chemical communication is a cornerstone of insect behavior, with pheromones playing a pivotal role in processes such as mating, aggregation, and alarm signaling. Among the vast array of insect pheromones, long-chain unsaturated hydrocarbons, particularly tricosene isomers, have been identified as key sex attractants in several economically important insect species. The initial breakthrough in this area was the isolation, identification, and synthesis of (Z)-9-tricosene from the female housefly, *Musca domestica*, by Carlson and his colleagues in

1971.[1][2] This discovery not only provided a powerful new tool for housefly control but also laid the groundwork for the subsequent identification of other behavior-modifying chemicals. More recently, **(7Z)-7-tricosene** has been identified as a significant component of the sex pheromone blend in certain moth species, highlighting the evolutionary conservation and diversification of these chemical signals.[3][4] This guide will dissect the key experiments and data that led to these landmark discoveries.

The Foundational Discovery: (Z)-9-Tricosene in *Musca domestica*

The identification of (Z)-9-tricosene, named muscalure, as the primary sex pheromone of the female housefly was a landmark achievement in chemical ecology.[1][2][5]

Experimental Protocols

The research team led by Carlson employed a multi-step approach to isolate and identify the housefly pheromone.[1][2]

2.1.1. Pheromone Extraction and Fractionation

- **Source Material:** Cuticular lipids were obtained by washing sexually mature female houseflies (*Musca domestica* L.) with hexane or ether. Fecal lipids were also extracted as they were found to be a source of the attractant.[1][2]
- **Column Chromatography:** The crude lipid extract was concentrated and chromatographed on a silicic acid column. The active fraction containing the pheromone was eluted with hexane. [1]
- **Thin-Layer Chromatography (TLC):** The active hexane fraction was further purified using silica gel-silver nitrate TLC plates, which separates compounds based on the degree of unsaturation.[1]

2.1.2. Bioassay for Attractancy

- **Olfactometer:** A laboratory olfactometer was used to test the attractiveness of different fractions to sexually mature male houseflies.[1] The apparatus consisted of a chamber where

male flies were released, with a choice of moving towards a test sample or a control. The number of flies attracted to each was counted.

- Pseudofly Bioassay: This assay involved treating a small, inanimate object (a "pseudofly," such as a knot) with the test compound and observing the number of mating strikes by male houseflies.^[5]

2.1.3. Chemical Identification

- Gas Chromatography (GC): The purified active fraction was analyzed by GC to determine its purity and retention time.
- Mass Spectrometry (MS): GC-MS was used to determine the molecular weight and fragmentation pattern of the active compound.
- Infrared (IR) Spectroscopy: IR spectroscopy was employed to identify functional groups, specifically the presence and configuration of a double bond. The absence of a band at 967 cm^{-1} indicated a (Z)- or cis-configuration.^[1]
- Hydrogenation: The natural pheromone and the synthetic compound were subjected to instantaneous hydrogenation in the GC pathway. Both produced n-tricosane, confirming a C23 straight-chain structure.^[1]

2.1.4. Synthesis of (Z)-9-Tricosene

The proposed structure was confirmed by synthesizing (Z)-9-tricosene and comparing its chemical and biological properties to the natural pheromone.^{[1][6]}

Data Presentation

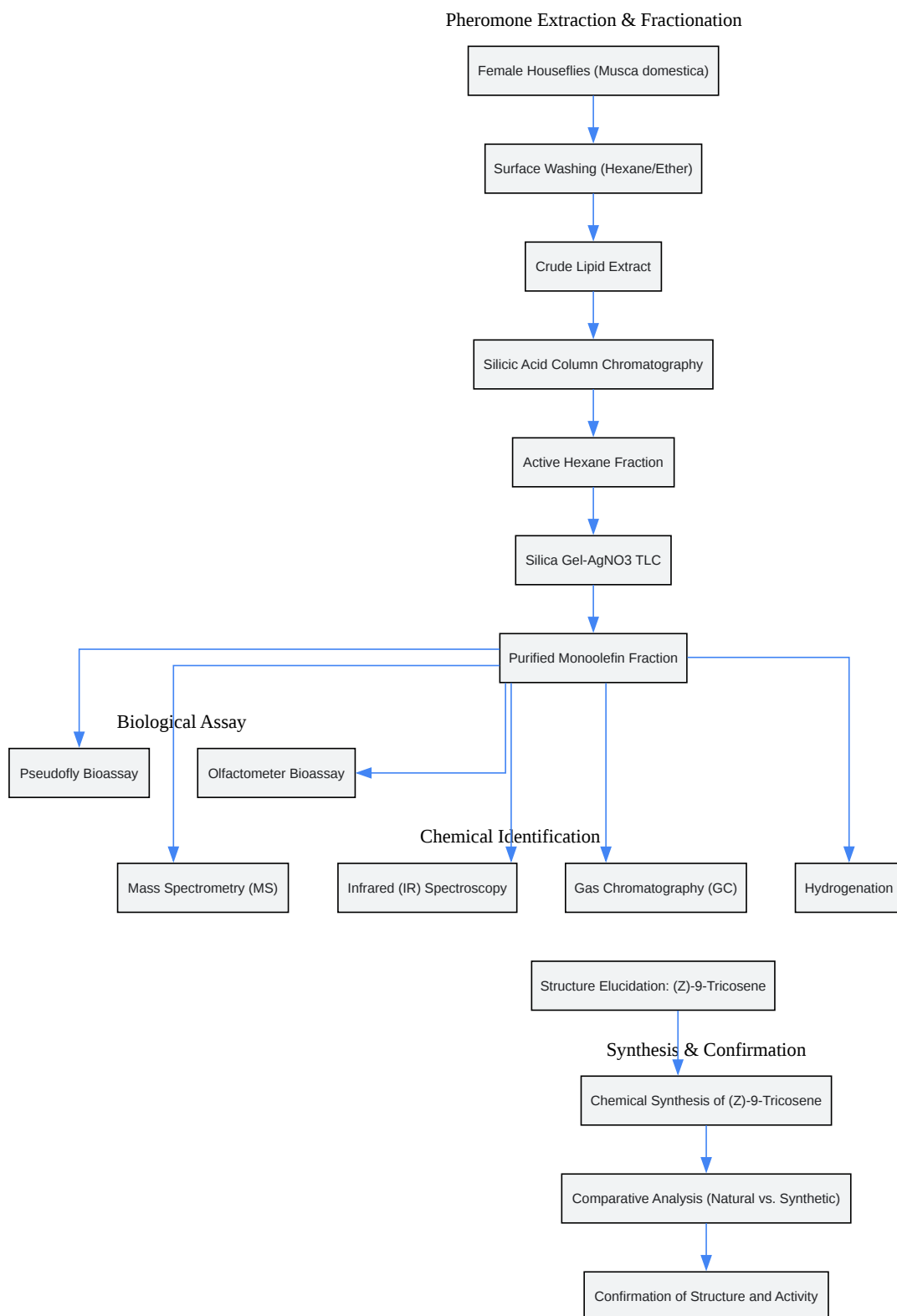
The following table summarizes the key quantitative findings from the bioassays conducted by Carlson et al. (1971).

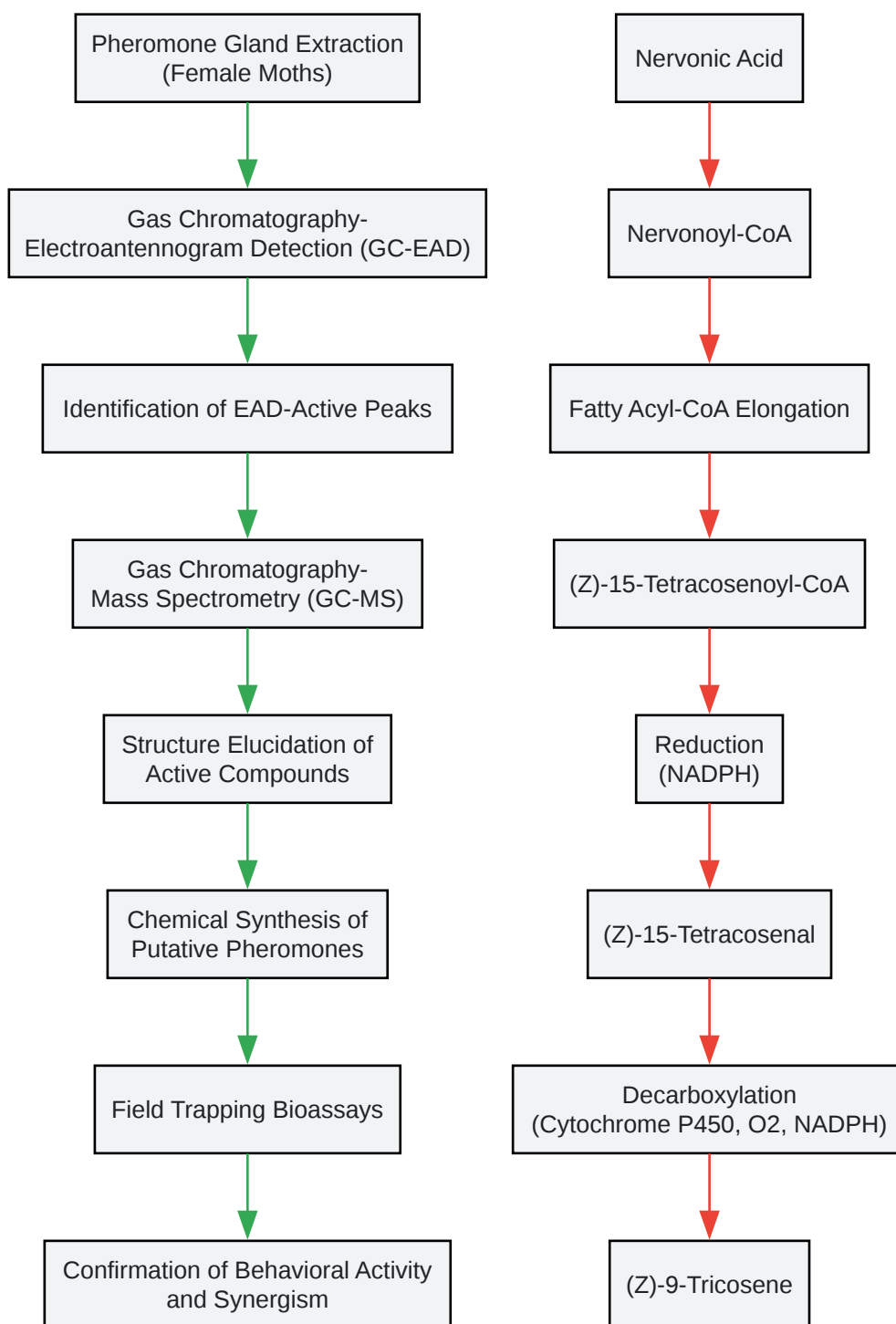
Material Tested	Dosage (µg)	Percentage of Male Flies Attracted
Fecal Lipid (External Standard)	60,000	18
Cuticular Hydrocarbons	2,000	13
Cuticular Monoolefin C ₂₃	20	25
Synthetic (Z)-9-Tricosene	20	25
Synthetic (E)-9-Tricosene	20	3

Data adapted from Carlson et al., 1971.[\[1\]](#)

Visualization of Experimental Workflow

The following diagram illustrates the workflow for the discovery and identification of (Z)-9-tricosene.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. files.core.ac.uk [files.core.ac.uk]
- 2. researchgate.net [researchgate.net]
- 3. (Z)-7-tricosene and monounsaturated ketones as sex pheromone components of the Australian guava moth *Coscinoptycha improbana*: identification, field trapping, and phenology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. (7Z)-Tricosene Improves Pheromone Trap Catch of Raspberry Bud Moth, *Heterocrossa rubophaga* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 2024.sci-hub.box [2024.sci-hub.box]
- 6. Studies on the Insect Sex Pheromones(V)——The Synthesis of the Housefly Sex Attractant Z-9-Tricosene [cjcj.jlu.edu.cn]
- To cite this document: BenchChem. [The Discovery and Identification of Tricosene Isomers as Insect Pheromones: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013431#discovery-and-identification-of-7z-7-tricosene-as-a-pheromone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com